

Comprehensive Application Notes and Protocols for 4-Phenylbutanal as a Chemical Intermediate

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Compound Focus: 4-Phenylbutanal

CAS No.: 18328-11-5

Cat. No.: S793684

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Chemical Profile and Identification

4-Phenylbutanal is a significant chemical intermediate in organic synthesis and pharmaceutical manufacturing. This versatile compound features a linear four-carbon aliphatic chain terminating in an aldehyde group at one end and a phenyl ring at the other, creating a unique molecular structure that enables diverse chemical transformations. The aldehyde functionality provides an electrophilic site amenable to nucleophilic attack, while the aromatic ring offers opportunities for further substitution or acts as a hydrophobic moiety in the design of target molecules.

- **CAS Registry Number:** 18328-11-5 [1] [2] [3]
- **Molecular Formula:** C₁₀H₁₂O [1] [2] [3]
- **Average Molecular Weight:** 148.2 g/mol [1] [3] [4]
- **IUPAC Name:** 4-Phenylbutanal [1] [2] [3]
- **SMILES Notation:** C1=C(CCCC=O)C=CC=C1 [5] [6]

Common Synonyms and Identifiers

Table: Alternative names and identifiers for 4-Phenylbutanal

Identifier Type	Name
Systematic Synonyms	4-Phenylbutyraldehyde, Benzenebutanal, Benzenebutyraldehyde, γ -Phenylbutyraldehyde [1] [3] [4]
Common Aliases	Phenethyl acetaldehyde, 3-Benzyl propionaldehyde [1] [3] [7]
Registry Numbers	MDL: MFCD00800383, ChemSpider: 27006 [1] [8] [7]

Physical and Chemical Properties

Understanding the physicochemical properties of **4-phenylbutanal** is essential for its handling and application in synthetic protocols. The compound exhibits characteristics typical of both aromatic compounds and aldehydes, with moderate polarity and reactivity.

Table: Physical properties of **4-Phenylbutanal**

Property	Value	Conditions	Reference
Melting Point	45-48 °C	Literature	[1] [2] [3]
Boiling Point	243.3°C	at 760 mmHg	[2]
Boiling Point	102-103°C	at 12 Torr	[1] [3]
Density	0.971 g/cm ³	-	[2]
Density	1.002 g/cm ³	at 19°C	[1] [3]
Flash Point	115.9°C	-	[2]
Vapor Pressure	0.0323 mmHg	at 25°C	[2]
Refractive Index	1.504	-	[2]
LogP	2.208	-	[2]

Storage Recommendations: **4-Phenylbutanal** should be stored under an inert atmosphere in a freezer at temperatures below -20°C to maintain stability and prevent degradation [1] [3]. The compound is typically supplied as a colorless to light yellow liquid, though it can solidify at lower temperatures [2] [7].

Primary Applications in Synthesis

Pharmaceutical Intermediate for Latanoprost

The most significant documented application of **4-phenylbutanal** is as a key reactant in the synthesis of **latanoprost**, a medication widely used to treat open-angle glaucoma and ocular hypertension by reducing intraocular pressure [1] [3]. The compound serves as a crucial building block in the construction of the prostaglandin analog's molecular framework.

In the synthetic pathway to latanoprost, **4-phenylbutanal** participates in an **organocatalyzed [3+2] cycloaddition** reaction, which efficiently establishes core structural elements of the target molecule [1] [3]. This transformation exemplifies the utility of **4-phenylbutanal** in complex molecule assembly, where its aldehyde functionality and aromatic character are simultaneously exploited to create molecular complexity.

Versatile Synthetic Building Block

Beyond its specific application in latanoprost synthesis, **4-phenylbutanal** serves as a versatile intermediate in various chemical transformations:

- **Nucleophilic Addition Reactions:** The aldehyde group undergoes standard additions with organometallic reagents, hydrides, and carbon nucleophiles
- **Carbon Chain Elongation:** Serves as a starting material for the preparation of longer-chain compounds through various extension strategies
- **Heterocycle Formation:** Participates in the synthesis of cyclic compounds through intramolecular reactions or cyclocondensations
- **Redox Chemistry:** Can be selectively reduced to the corresponding alcohol or oxidized to the carboxylic acid

Experimental Protocols

General Handling and Storage Guidelines

Safety Considerations: **4-Phenylbutanal** carries hazard statements H302 (harmful if swallowed), H315 (causes skin irritation), H319 (causes serious eye irritation), and H335 (may cause respiratory irritation) [1]. Appropriate personal protective equipment including safety glasses, gloves, and lab coat should be worn when handling this compound.

Storage Conditions:

- Store in tightly sealed containers under an inert atmosphere (argon or nitrogen)
- Maintain at temperatures below -20°C in a freezer
- Keep away from oxidizing agents and strong bases
- Use in well-ventilated areas or fume hoods [1] [3]

Protocol: Organocatalyzed [3+2] Cycloaddition for Prostaglandin Synthesis

Reference: Adapted from Journal of the American Chemical Society, 108, p. 1325, 1986 [1] [3]

Objective: This protocol describes the use of **4-phenylbutanal** in an organocatalyzed cycloaddition reaction to construct the cyclopentane core of prostaglandin analogs, specifically for latanoprost synthesis.

Materials:

- **4-Phenylbutanal** (1.0 equiv, 148.2 mg/mmol)
- Nitroalkene derivative (1.2 equiv)
- Organocatalyst (e.g., proline derivative, 0.2 equiv)
- Anhydrous solvent (e.g., CH₂Cl₂, DMF, or toluene)
- Molecular sieves (4Å)

Procedure:

- Activate molecular sieves by flame-drying under vacuum
- Prepare the organocatalyst solution in anhydrous solvent (0.1 M concentration)
- Add **4-phenylbutanal** dropwise to the catalyst solution at 0°C under inert atmosphere
- Stir the mixture for 15 minutes to allow iminium ion formation
- Slowly add the nitroalkene derivative dissolved in minimal anhydrous solvent
- Allow the reaction mixture to warm to room temperature and monitor by TLC

- After completion (typically 4-16 hours), quench with aqueous acid (pH ~4)
- Extract with ethyl acetate (3 × 15 mL)
- Wash the combined organic layers with brine, dry over Na₂SO₄, and concentrate
- Purify the crude product by flash chromatography

Key Parameters:

- Reaction temperature: 0°C to room temperature
- Reaction time: 4-16 hours
- Catalyst loading: 20 mol%
- Concentration: 0.1 M with respect to **4-phenylbutanal**

Commercial Information and Suppliers

4-Phenylbutanal is available from multiple chemical suppliers with varying purity grades and packaging options. The compound is generally considered a specialty chemical with corresponding pricing.

Table: Commercial availability of **4-Phenylbutanal**

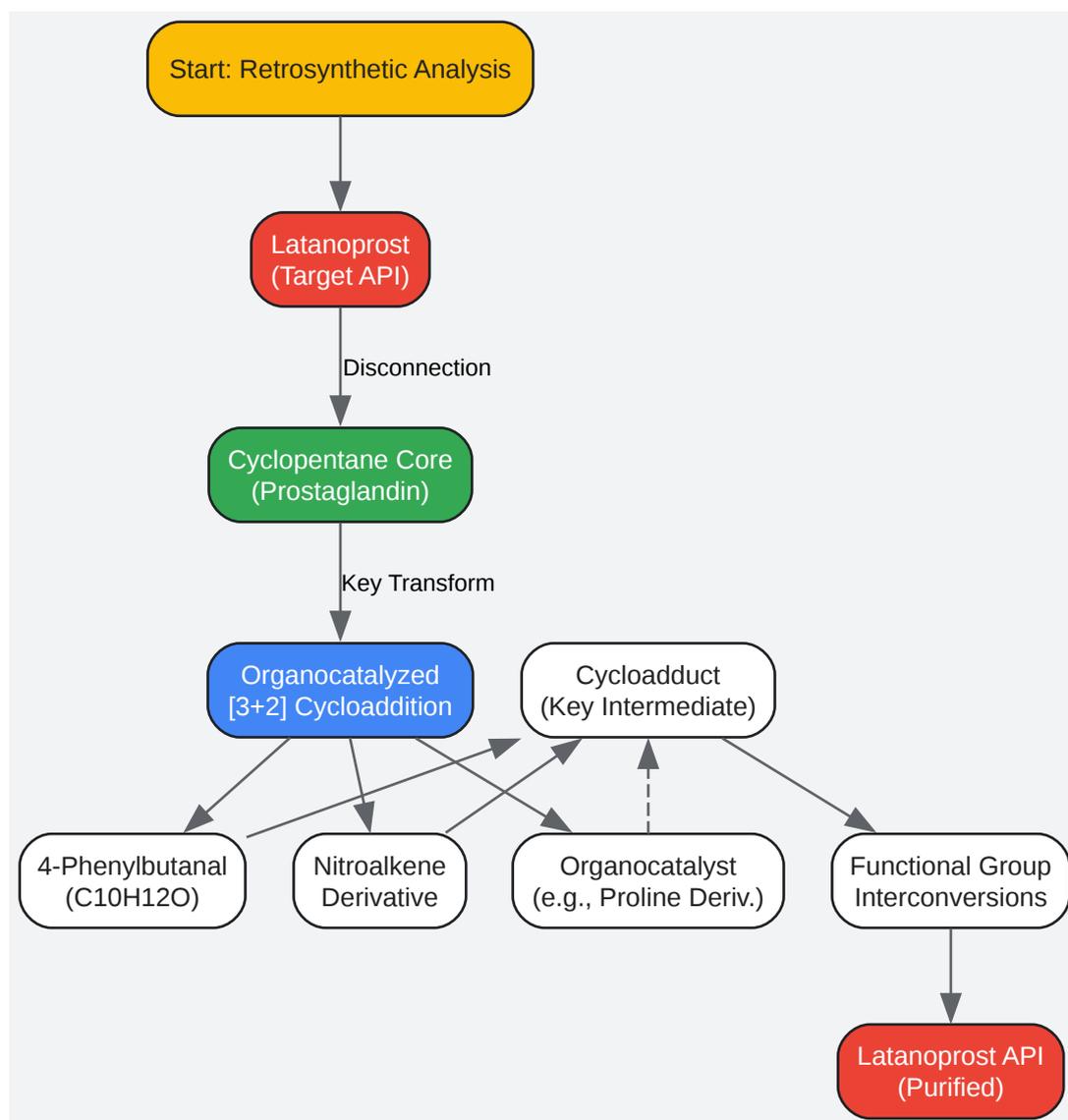
Supplier	Purity	Package Size	Price	Product Number
TRC	Not specified	500 mg	\$175	P320043 [1]
American Custom Chemicals	95.00%	1 g	\$262.5	CHM0068915 [1]
Matrix Scientific	97%	2 g	\$489	087145 [1]
Rieke Metals	97%	2 g	\$515	8143 [1]
Matrix Scientific	97%	5 g	\$753	087145 [1]
Hangzhou MolCore	96%	Various	Inquire	MC686889 [3]
Jilin Chinese Academy of Sciences	95%+	1g-100g	Inquire	Not specified [3]

Additional Suppliers: Other suppliers include BOC Sciences, Career Henan Chemical Co., Jiangsu Aikon Biopharmaceutical, and Huateng Pharma [3] [7]. The compound falls under HS Code 2912299000 for "other

cyclic aldehydes without other oxygen function" with VAT of 17.0% and MFN tariff of 5.5% [2].

Synthetic Pathway and Strategic Applications

The following diagram illustrates the role of **4-phenylbutanal** in the context of latanoprost synthesis, highlighting its participation in key bond-forming events and the subsequent transformations that lead to the target pharmaceutical compound.



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Pathway Analysis: The synthetic route begins with the identification of latanoprost as the target active pharmaceutical ingredient (API). Retrosynthetic analysis reveals the cyclopentane core as a key structural element, which can be formed through an organocatalyzed [3+2] cycloaddition. In this critical transformation, **4-phenylbutanal** serves as a fundamental building block, reacting with a nitroalkene derivative under the influence of an organocatalyst (typically a proline derivative) to generate the cycloadduct intermediate. This intermediate then undergoes a series of functional group interconversions to yield the final purified latanoprost API.

Analytical Characterization

Successful implementation of synthetic protocols involving **4-phenylbutanal** requires appropriate analytical characterization techniques:

- **Mass Spectrometry:** Electron ionization mass spectrum available through NIST database shows characteristic fragmentation pattern [6]
- **Chromatographic Methods:** TLC (Rf monitoring) and HPLC for reaction monitoring and purity assessment
- **Spectroscopic Techniques:**
 - IR spectroscopy: Characteristic aldehyde C=O stretch $\sim 1725\text{ cm}^{-1}$
 - ^1H NMR: Distinctive aldehyde proton $\sim 9.7\text{ ppm}$, benzylic protons $\sim 2.6\text{-}2.8\text{ ppm}$
 - ^{13}C NMR: Aldehyde carbon $\sim 200\text{ ppm}$, aromatic carbons $128\text{-}140\text{ ppm}$

Conclusion

4-Phenylbutanal represents a valuable intermediate in synthetic organic chemistry, with demonstrated importance in pharmaceutical manufacturing, particularly for the synthesis of latanoprost. Its well-defined physical properties, commercial availability, and versatile reactivity make it suitable for various applications. The experimental protocols outlined provide researchers with practical guidance for employing this compound in complex synthesis, while the safety considerations ensure proper handling. As synthetic methodologies continue to advance, the utility of **4-phenylbutanal** as a building block is likely to expand into new applications in medicinal chemistry and materials science.

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To cite this document: Smolecule. [Comprehensive Application Notes and Protocols for 4-Phenylbutanal as a Chemical Intermediate]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b793684#4-phenylbutanal-as-chemical-intermediate>]

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